

Navigating the Bioactivity of Flonicamid's Carboxylic Acid Metabolites: A Technical Guide

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Compound of Interest

Compound Name:	<i>N</i> -(4- Trifluoromethylnicotinoyl)glycine
Cat. No.:	B586776

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Introduction

Flonicamid, a pyridinecarboxamide insecticide, is a critical tool in modern agriculture for the management of sucking insect pests. Its unique mode of action, targeting the chordotonal organs of insects, has made it an effective agent against aphids, whiteflies, and thrips.[1][2][3] However, the biological activity of flonicamid is not solely attributable to the parent compound. As a pro-insecticide, flonicamid undergoes metabolic transformation into various derivatives, each with its own toxicological and biological profile. This technical guide provides a comprehensive overview of the biological activity of the key carboxylic acid metabolites of flonicamid, primarily focusing on 4-(trifluoromethyl)nicotinic acid (TFNA) and N-(4-trifluoromethyl)nicotinoyl glycine (TFNG).

A notable point of clarification is the nomenclature surrounding "Flonicamid-carboxylic acid." While this term is used by some chemical suppliers to refer to TFNG[4][5][6], in the broader context of flonicamid metabolism, the direct carboxylic acid derivative is TFNA. This guide will address the biological activities of both metabolites to provide a complete picture for the scientific community. The primary insecticidal activity of flonicamid is attributed to its metabolite 4-trifluoromethylnicotinamide (TFNA-AM), a potent modulator of chordotonal organs.[5] This guide, however, will focus on the available data for the carboxylic acid metabolites, TFNA and TFNG.

Quantitative Toxicological Data

The acute toxicity and genotoxicity of TFNA and TFNG have been evaluated, primarily in mammalian systems. The following tables summarize the key quantitative data available.

Table 1: Acute Oral Toxicity of Flonicamid Carboxylic Acid Metabolites

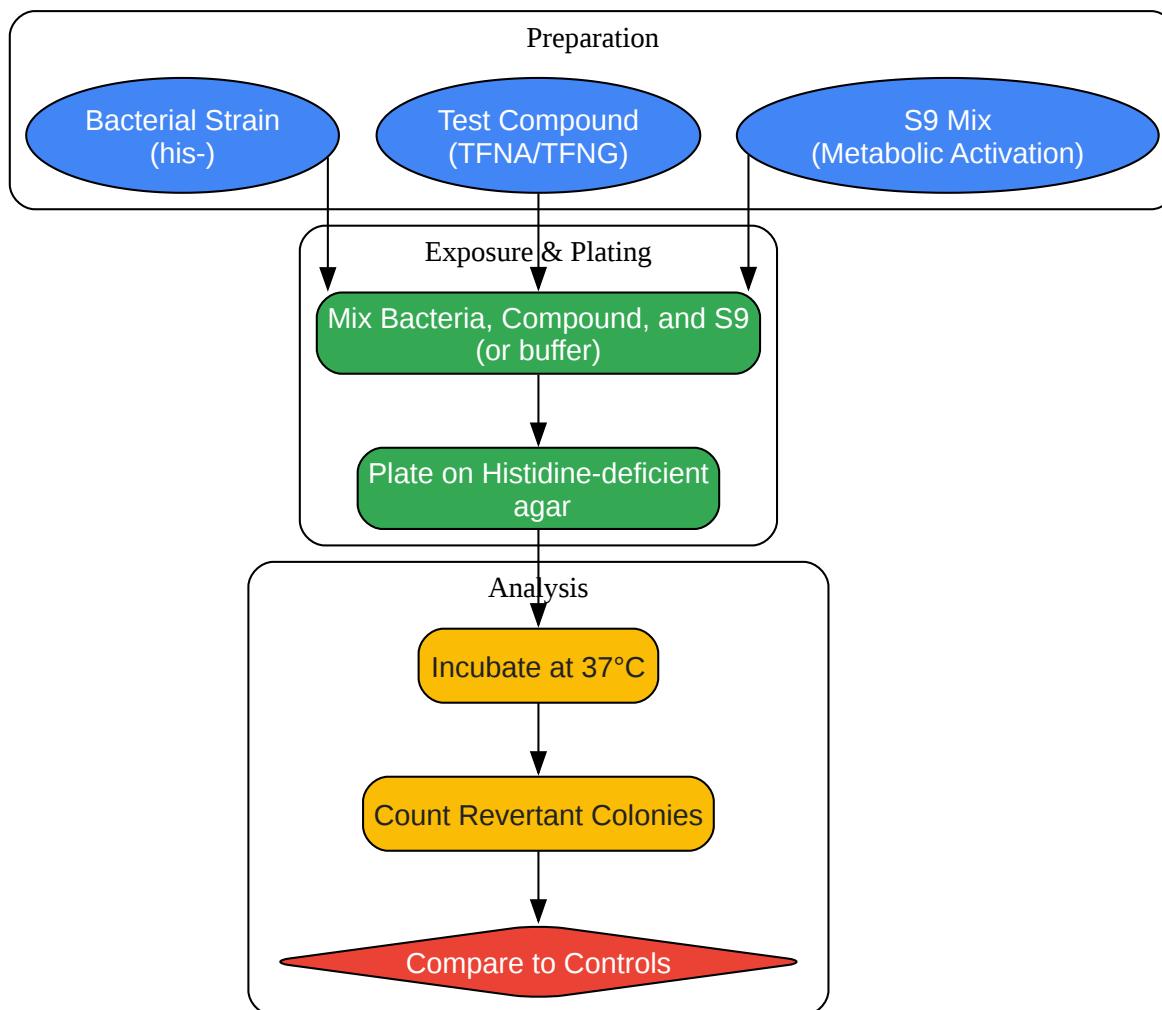
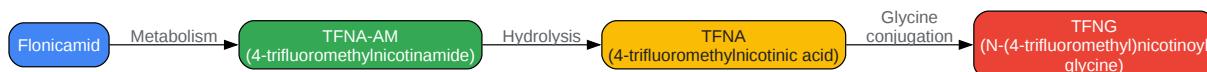
Compound	Species	Endpoint	Value (mg/kg bw)	Reference
4-(trifluoromethyl)nicotinic acid (TFNA)	Rat	LD50	>2000	[7]
N-(4-(trifluoromethyl)nicotinoyl) glycine (TFNG)	Rat	LD50	>2000	[7]

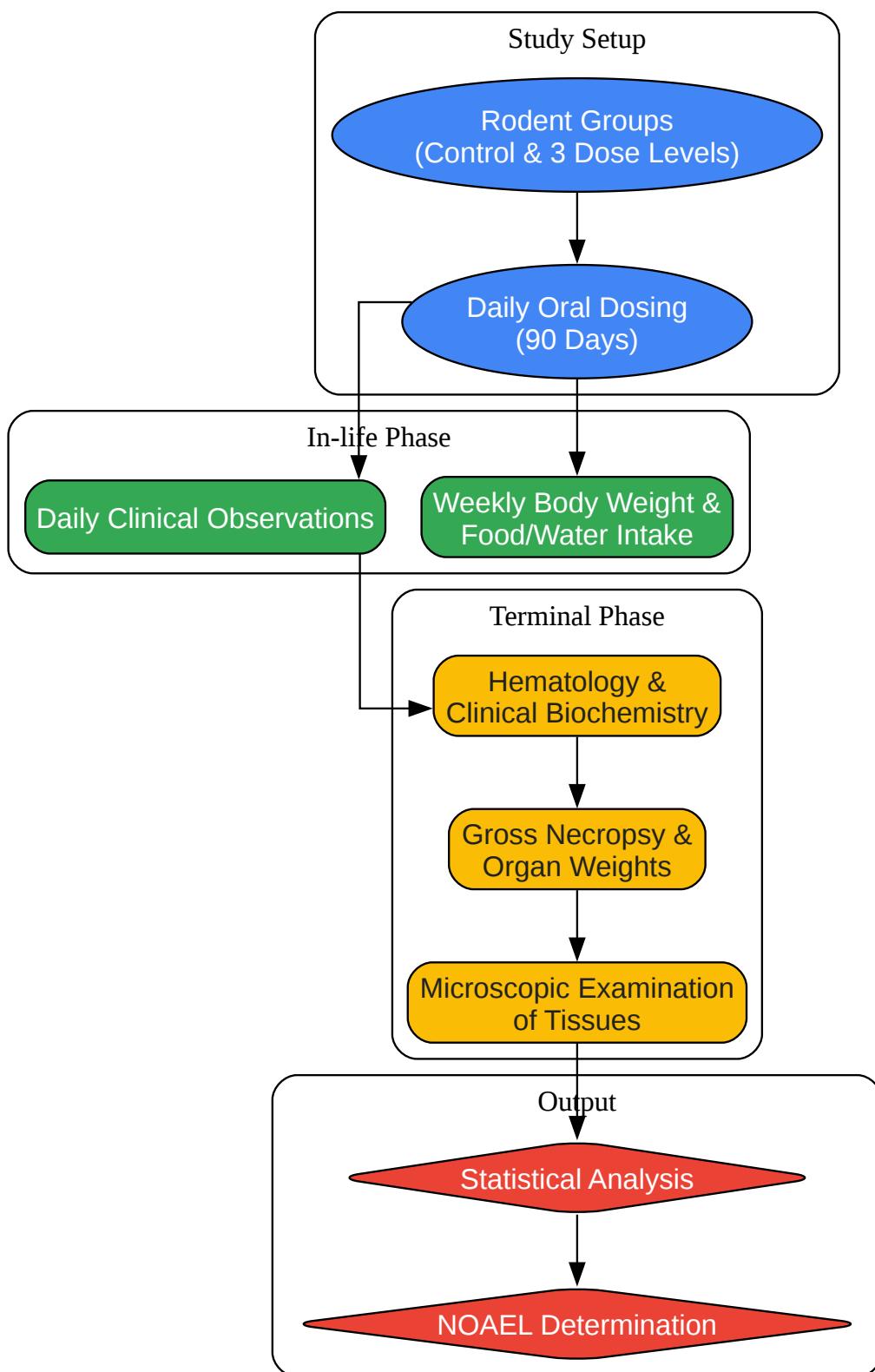
Table 2: Genotoxicity of Flonicamid Carboxylic Acid Metabolites

Compound	Test System	Result	Reference
4-(trifluoromethyl)nicotinic acid (TFNA)	Ames Test	Not Genotoxic	[7]
N-(4-(trifluoromethyl)nicotinoyl) glycine (TFNG)	Ames Test	Not Genotoxic	[7]

Metabolic Pathway of Flonicamid

Flonicamid is metabolized in both plants and animals into several key compounds. The metabolic pathway involves the transformation of the cyanomethyl group and subsequent conjugation.





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